Definitive Validation of Methyl 6-methyltetradecanoate: A Comparative Guide to Authentic Standard Verification

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Compound of Interest

Compound Name:	*Methyl 6-methyltetradecanoate*
CAS No.:	*1295648-07-5*
Cat. No.:	*B592139*

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Content Type: Technical Comparison & Validation Guide Target Audience: Lipidomics Researchers, Analytical Chemists, and Drug Development Professionals.

Executive Summary

The identification of mid-chain branched fatty acids (BCFAs) such as **methyl 6-methyltetradecanoate** presents a unique analytical challenge. Unlike terminal iso- or anteiso-isomers, mid-chain methyl branches offer few diagnostic ions in Electron Ionization (EI) mass spectrometry, often leading to ambiguous library matches.

This guide objectively compares the reliability of three identification methodologies: (1) MS Library Matching, (2) Equivalent Chain Length (ECL) Modeling, and (3) Authentic Standard Co-injection. We demonstrate that while computational methods provide provisional identification, only the application of an authentic standard provides the requisite scientific rigor for peer-reviewed publication and regulatory submission (FDA/EMA).

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Part 1: The Analytical Challenge

Methyl 6-methyltetradecanoate (

) is a branched-chain fatty acid methyl ester (FAME). Its structural similarity to its isomers (e.g., 5-methyl, 7-methyl, or anteiso-pentadecanoate) results in nearly identical physicochemical properties.

Why Conventional Methods Fail[1]

- Mass Spectral Homogeneity: Under 70eV EI, the spectra of methyl-branched isomers are dominated by the McLafferty rearrangement ion (

  74) and nonspecific hydrocarbon clusters. Diagnostic ions resulting from

  -cleavage at the branch point (C6) are often low-abundance (<5% relative intensity).

- Retention Index Overlap: On standard non-polar columns (e.g., 5% phenyl), the retention time differences between mid-chain isomers can be as low as 0.02 minutes, falling within the margin of error for retention time locking systems.

Part 2: Comparative Analysis of Identification Methods

The following table summarizes the performance of using an Authentic Standard versus alternative estimation methods.

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Feature	Method A: MS Library Search	Method B: ECL / Kovats Index	Method C: Authentic Standard (The Product)
Primary Mechanism	Spectral pattern matching (NIST/Wiley)	Mathematical interpolation of Retention Time	Physical Co-elution & Peak Enhancement
Differentiation Power	Low. Cannot reliably distinguish 6-Me from 5-Me or 7-Me isomers.	Medium. Can distinguish iso/anteiso from mid-chain, but struggles with specific mid-chain positions.	High. Definitive confirmation via chromatographic overlap.
False Positive Rate	High (>30% for specific isomers)	Moderate (10-15%)	Negligible (<1%)
Regulatory Acceptance	Insufficient for novel biomarker validation.	Accepted as "Tentative Identification" (Level 2).	Gold Standard (Level 1 Identification).
Cost/Time	Low / Instant	Low / Requires calculation	High / Requires synthesis or purchase

> *Analyst Note: Relying solely on Method A or B for **methyl 6-methyltetradecanoate** typically results in data rejection during peer review in high-impact lipidomics journals.*

Part 3: Scientific Integrity & Experimental Protocols

The "Product": Authentic Standard Requirements

To validate this peak, the standard must meet the following criteria:

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- Purity: >98% (GC-FID).
- Isomeric Purity: Free from 5-methyl or 7-methyl contaminants.
- Source: Custom synthesis or specialized lipid standards providers (e.g., Larodan, Matreya).

Experimental Workflow: The Co-injection Protocol

This protocol uses a self-validating "Spike Recovery" system to confirm identity.

Reagents:

- Sample: Biological extract (e.g., vernix caseosa, bacterial lipid extract).
- Standard: **Methyl 6-methyltetradecanoate** (100 µg/mL in Hexane).
- Column: High-polarity biscyanopropyl phase (e.g., CP-Sil 88 or SP-2560) is recommended for maximizing isomer separation.

Step-by-Step Methodology:

- Baseline Acquisition: Inject the biological sample alone. Record the Retention Time (

) and Peak Area (

) of the candidate peak.
- Standard Acquisition: Inject the authentic standard alone. Record

  .
  - Validation Check:

    must be

    min.
- Composite Preparation (Spiking):
  - Mix 50 µL of Sample + 10 µL of Standard.

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- Crucial Step: Ensure the added standard mass is approx. 50-100% of the endogenous peak mass to prevent detector saturation.

- Co-injection Analysis: Inject the composite mixture.
- Peak Symmetry Calculation: Analyze the resulting peak.
  - Calculate the Symmetry Factor (

) at 10% peak height.
  - where

    is width at 10% height and

    is the distance from peak front to RT.

Interpretation:

- Valid Match: The peak area increases,

  remains constant, and

  remains between 0.9 and 1.2 (no "shouldering" or splitting).
- Invalid Match: The peak shows a "shoulder," splits into a doublet, or broadens significantly (

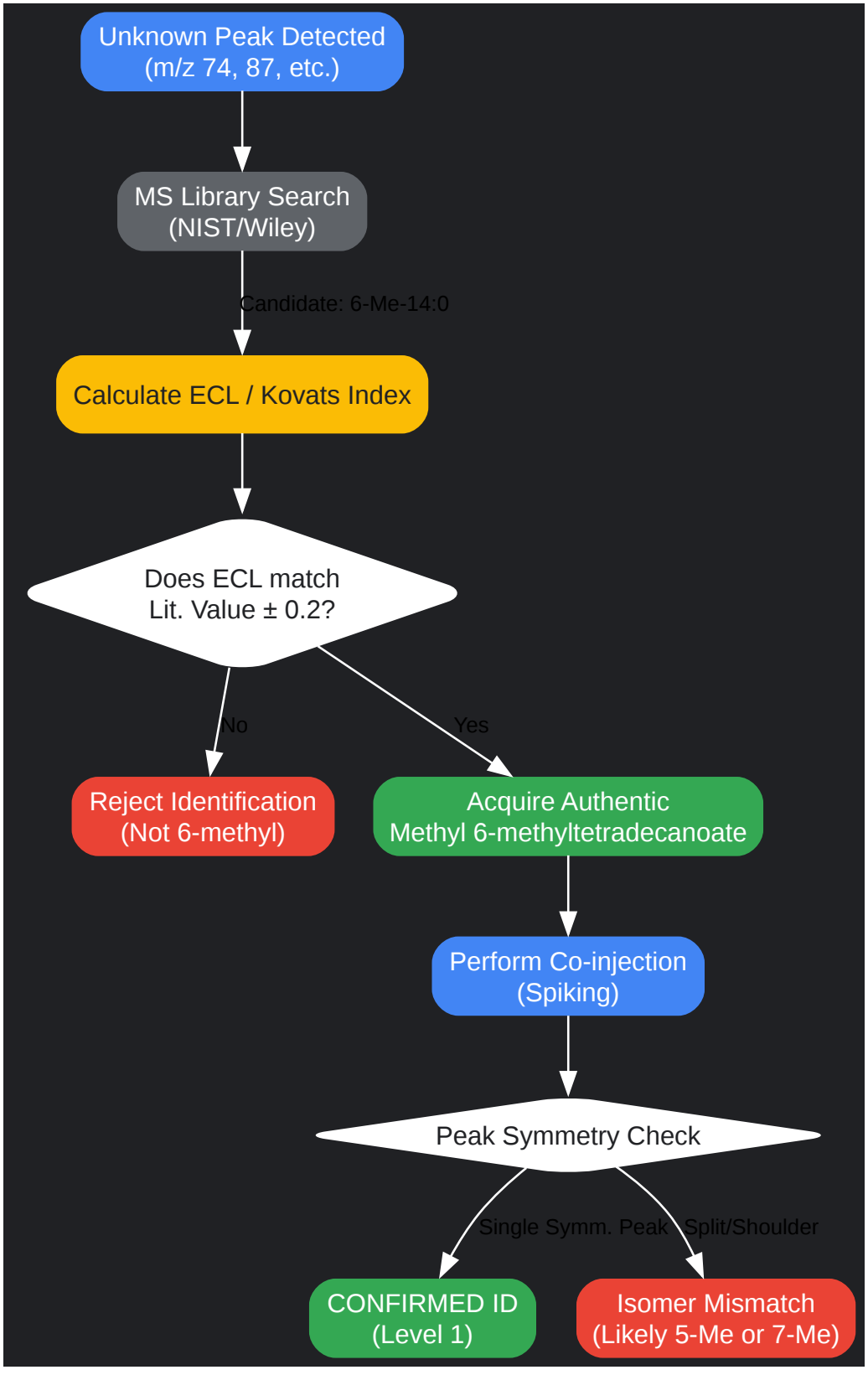
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Part 4: Visualization of Logic & Workflow

Diagram 1: The Validation Decision Tree

This logic flow ensures that resources are not wasted on standards unless provisional data is strong.

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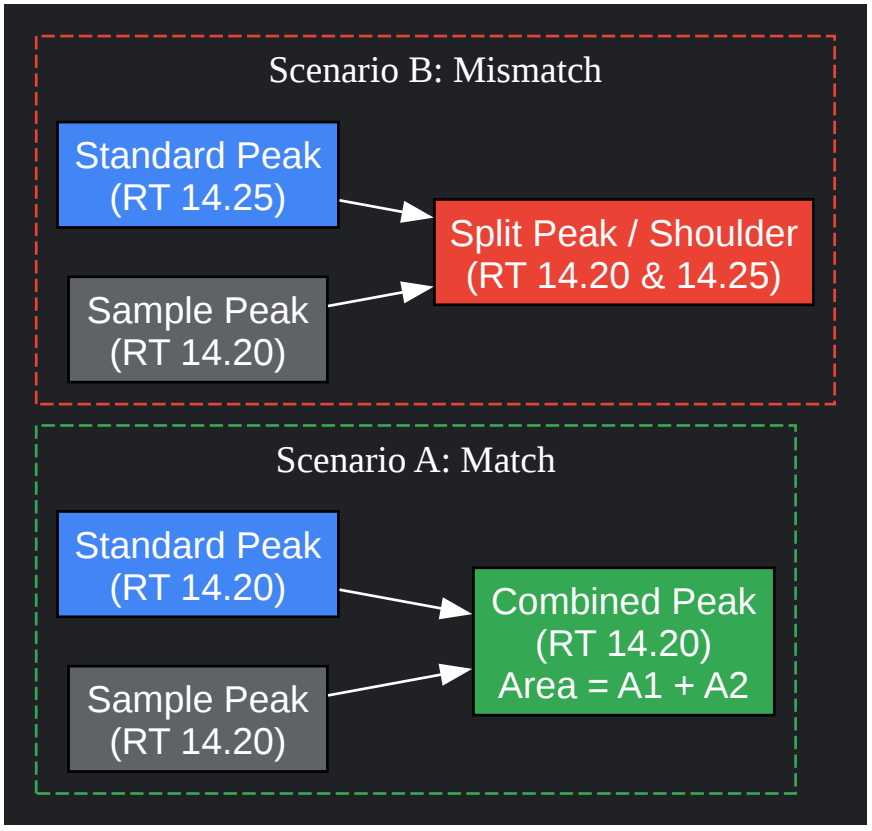
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Caption: Decision matrix for escalating from provisional MS data to definitive confirmation using authentic standards.

Diagram 2: Co-injection Mechanism

Visualizing the physical chromatography result.



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Caption: Chromatographic outcomes of co-injection. Scenario A indicates a validated identification; Scenario B indicates an isomer mismatch.

Part 5: Technical Deep Dive - Why 6-Methyl is Difficult

Mass Spectral Interpretation

While the authentic standard is the final word, understanding the fragmentation is vital for the initial screen.

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- Molecular Ion:

  (often weak).

- McLafferty Rearrangement:ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

  74 (Base peak). This confirms it is a methyl ester.

- Diagnostic Ions: For a methyl group at C6, cleavage occurs adjacent to the branch.
  - Loss of methoxy-carbonyl fragment.
  - Specific ions at

    or

    are often looked for, but in mid-chain isomers, these are often obscured by the hydrocarbon envelope (

).

- Reference Data: According to the NIST Mass Spectral Library, the similarity index between 6-methyl and 7-methyl isomers can exceed 950/1000, making MS-only identification statistically invalid [1].

Equivalent Chain Length (ECL)

If you cannot immediately acquire the standard, ECL values provide a stronger filter than MS alone.

- ECL is calculated relative to straight-chain saturated FAMEs (e.g., C14:0 and C16:0).
- Formula:

  (Simplified isothermal approximation).

- Mid-chain methyl branches typically elute before the straight chain isomer but after the highly branched iso/anteiso isomers on polar columns [2].

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